

Application Notes and Protocols for Gamma-Ray Spectroscopy of Carbon-15 Decay

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Compound of Interest

Compound Name: Carbon-15

Cat. No.: B1200482

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the gamma-ray spectroscopy of **Carbon-15** (^{15}C) decay, including key decay data, experimental protocols for measurement, and visualizations of the decay process and experimental workflow. This information is valuable for researchers in nuclear physics, radiochemistry, and related fields, as well as for professionals involved in drug development utilizing isotopic labeling.

Introduction

Carbon-15 is a short-lived radioisotope of carbon with a half-life of approximately 2.449 seconds.^[1] It undergoes beta-minus (β^-) decay, transforming into the stable isotope Nitrogen-15 (^{15}N). This decay process can populate excited states of the ^{15}N nucleus, which then de-excite by emitting gamma rays. Gamma-ray spectroscopy is a crucial technique for studying the nuclear structure of ^{15}N by precisely measuring the energies and intensities of these emitted gamma rays.

Decay Characteristics of Carbon-15

Carbon-15 decays 100% via β^- decay to various energy levels in Nitrogen-15. The subsequent de-excitation of these levels produces a characteristic gamma-ray spectrum. The primary beta decay branches populate the ground state and the first excited state of ^{15}N .

Quantitative Decay Data

The beta decay of ^{15}C populates several excited states in ^{15}N . The key quantitative data from studies of ^{15}C decay, primarily from the work of Alburger and Millener (1979), are summarized in the table below.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Decay to ^{15}N Level (keV)	$J\pi$ of ^{15}N Level	Beta Branch (%)	$\log ft$
Ground State	$1/2^-$	36.8 ± 0.8	5.99 ± 0.03
5298.87 ± 0.15	$1/2^+$	63.2 ± 0.8	4.11 ± 0.01

$J\pi$ represents the spin and parity of the nuclear state. $\log ft$ is a measure of the probability of a beta decay transition.

Experimental Protocol: Gamma-Ray Spectroscopy of ^{15}C Decay

This protocol outlines a typical experimental setup and procedure for the measurement of gamma rays emitted following the beta decay of ^{15}C . The methodology is based on the established techniques of gamma-ray spectroscopy using high-resolution germanium detectors.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Objective: To measure the energy and intensity of gamma rays emitted from the de-excitation of ^{15}N levels populated by the β^- decay of ^{15}C .

Materials and Equipment:

- Production source for ^{15}C (e.g., from a particle accelerator via a nuclear reaction)
- High-Purity Germanium (HPGe) or Lithium-Drifted Germanium (Ge(Li)) detector[\[4\]](#)[\[7\]](#)
- Lead shielding for the detector
- NIM (Nuclear Instrument Module) bin with appropriate modules:
 - Preamplifier

- Spectroscopy Amplifier
- High Voltage Power Supply
- Multichannel Analyzer (MCA)
- Data Acquisition (DAQ) system and software
- Standard calibration sources with known gamma-ray energies and intensities (e.g., ^{60}Co , ^{137}Cs , ^{152}Eu)

Procedure:

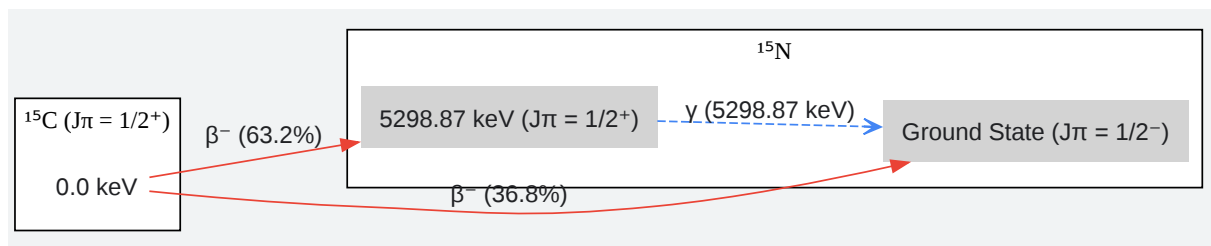
- Production of **Carbon-15**: Produce ^{15}C through a suitable nuclear reaction. A common method is the $^{14}\text{C}(\text{d},\text{p})^{15}\text{C}$ reaction, where a deuteron beam from an accelerator impinges on a Carbon-14 target.
- Experimental Setup:
 - Position the HPGe/Ge(Li) detector in close proximity to the ^{15}C source to maximize detection efficiency.
 - Surround the detector with lead shielding to minimize background radiation from external sources.
 - Connect the detector to the preamplifier, which is then connected to the spectroscopy amplifier.
 - Place the electronic modules in the NIM bin and ensure proper connections. The output of the amplifier is fed into the MCA.
 - Connect the MCA to the DAQ computer.
- Energy and Efficiency Calibration:
 - Before the experiment, perform an energy and efficiency calibration of the detector system.

- Place standard calibration sources at the same position where the ^{15}C source will be located.
- Acquire gamma-ray spectra for each calibration source for a sufficient amount of time to obtain good statistics.
- Identify the photopeaks corresponding to the known gamma-ray energies of the calibration sources.
- Generate an energy calibration curve (channel number vs. energy) and an efficiency calibration curve (detection efficiency vs. energy).
- Data Acquisition:
 - Place the activated ^{15}C source in the measurement position.
 - Start the data acquisition. Given the short half-life of ^{15}C , the measurement time should be optimized to collect sufficient statistics while accounting for the rapid decay. This may involve cyclic activation and measurement.
 - Record the gamma-ray spectrum for a predetermined duration.
- Data Analysis:
 - Identify the full-energy peaks in the acquired spectrum corresponding to the gamma rays emitted from the de-excitation of ^{15}N .
 - Use the energy calibration curve to determine the precise energy of each gamma ray.
 - Calculate the net area under each photopeak to determine the number of detected gamma rays.
 - Correct the peak areas for the detection efficiency using the efficiency calibration curve to determine the relative intensities of the emitted gamma rays.
 - Correct for background radiation by subtracting a background spectrum acquired without the ^{15}C source.

Visualizations

Carbon-15 Decay Scheme

The following diagram illustrates the beta decay of **Carbon-15** to Nitrogen-15, showing the population of the ground and first excited states.

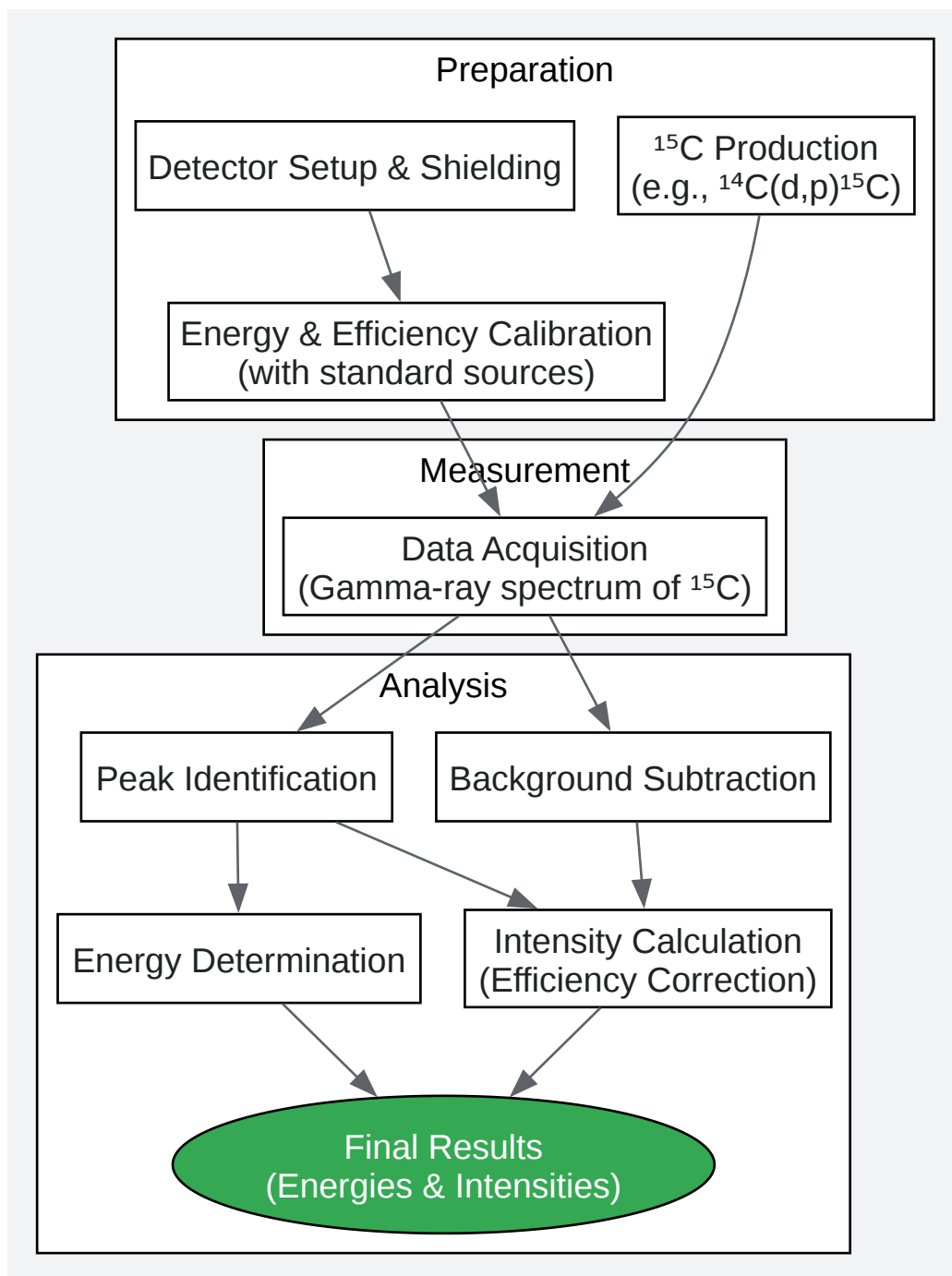


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Decay scheme of **Carbon-15**.

Experimental Workflow for Gamma-Ray Spectroscopy

This diagram outlines the logical flow of the experimental procedure for measuring the gamma-ray spectrum of ^{15}C decay.



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Experimental workflow diagram.

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